

Commercial Availability & Technical Application of 3-Butylphthalide-D9

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Butylphthalide-D9

Cat. No.: B1160326

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A Bioanalytical Guide for Pharmacokinetic & Therapeutic Monitoring Executive Summary

3-Butylphthalide (NBP) is a chiral phthalide derivative originally isolated from *Apium graveolens* (celery seeds) and is currently a widely approved therapeutic agent for ischemic stroke, particularly in Asian markets. Its mechanism involves mitochondrial protection, microcirculation improvement, and anti-inflammatory pathways.

3-Butylphthalide-D9 (NBP-D9) is the stable isotope-labeled analog of NBP, where nine hydrogen atoms on the butyl side chain or the phthalide core are replaced with deuterium. It serves as the critical Internal Standard (IS) for quantitative LC-MS/MS bioanalysis. The use of NBP-D9 is non-negotiable in regulated pharmacokinetic (PK) studies because it compensates for the significant matrix effects (ion suppression/enhancement) and extraction variability that structural analogs (like phenacetin or coumarin) cannot adequately address.

This guide details the commercial supply chain, technical specifications, and validated experimental protocols for integrating **3-Butylphthalide-D9** into high-sensitivity drug development workflows.

Technical Specifications & Chemical Profile

Before sourcing, researchers must verify the isotopic purity to prevent "cross-talk" (unlabeled contribution) in the mass spectrometer.

Parameter	Specification
Compound Name	3-Butylphthalide-D9 (3-n-Butylphthalide-d9)
Parent CAS	6066-49-5 (Note: D9 variant often lacks a unique CAS; refer by parent)
Chemical Formula	C ₁₂ H ₅ D ₉ O ₂
Molecular Weight	199.30 g/mol (Parent: 190.24 g/mol ; Shift: +9 Da)
Isotopic Purity	≥ 98 atom % D
Chemical Purity	≥ 98% (HPLC)
Solubility	Soluble in DMSO, Methanol, Acetonitrile; Sparingly soluble in water.
Appearance	Colorless to pale yellow oil (hygroscopic).
Storage	-20°C, under inert atmosphere (Argon/Nitrogen) to prevent oxidation.

Commercial Availability & Supplier Landscape[1][2] [3]

3-Butylphthalide-D9 is a specialized research chemical. It is not available from general lab consumable suppliers (e.g., VWR basics) but must be sourced from specialized stable isotope manufacturers.

Primary Suppliers & Catalog Numbers

Supplier	Catalog Number	Region	Notes
Toronto Research Chemicals (TRC)	TR-B693853	Canada/Global	Primary manufacturer. often resold by distributors like LGC or Fisher.
TLC Pharmaceutical Standards	B-182002	Canada/Global	High reliability for GMP-like documentation.
MedChemExpress (MCE)	HY-W744643	USA/Asia	Good availability for smaller R&D packs (1mg - 10mg).
C/D/N Isotopes	Inquire	Canada	Major isotope synthesizer; may offer custom synthesis if stock is low.

Procurement Strategy:

- Lead Time: Stock is often limited. Expect 2-3 weeks lead time if synthesis on demand is required.
- Custom Synthesis: If D9 is unavailable, D3 or D5 variants may be offered. However, D9 is preferred to ensure the mass shift (+9 Da) moves the precursor/product ions well beyond the isotopic envelope of the native analyte.

Bioanalytical Application: LC-MS/MS Protocol

The following protocol is derived from validated methods used in human plasma PK studies. It utilizes NBP-D9 to normalize signal response against matrix interference.

Mass Spectrometry Parameters (MRM)

The mass shift of +9 Da allows for clean separation of the IS from the analyte.

- Ionization Mode: ESI Positive (Electrospray Ionization)

- Scan Type: Multiple Reaction Monitoring (MRM)

Compound	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)
3-Butylphthalide (NBP)	m/z 191.1 [M+H] ⁺	m/z 145.1	~20
3-Butylphthalide-D9 (IS)	m/z 200.2 [M+H] ⁺	m/z 154.2	~20



Technical Insight: The transition 191 → 145 corresponds to the loss of water and CO (formic acid equivalent) or alkyl chain fragmentation. The D9 analog follows the same fragmentation pathway, retaining the deuterium label on the fragment ion (154.2), ensuring tracking accuracy.

Sample Preparation Workflow (Protein Precipitation)

Reagents:

- Stock Solution: Dissolve 1 mg NBP-D9 in 1 mL DMSO (1 mg/mL).
- Working IS Solution: Dilute Stock to 50 ng/mL in Methanol.

Step-by-Step Protocol:

- Aliquot: Transfer 50 µL of plasma (rat or human) into a 1.5 mL Eppendorf tube.
- IS Addition: Add 10 µL of Working IS Solution (NBP-D9). Vortex gently for 10s.
- Precipitation: Add 150 µL of Acetonitrile (cold).
- Extraction: Vortex vigorously for 3 minutes to precipitate proteins and extract NBP.

- Separation: Centrifuge at 12,000 rpm for 10 minutes at 4°C.
- Transfer: Transfer 100 µL of the clear supernatant to an autosampler vial.
- Injection: Inject 5 µL into the LC-MS/MS system.

Chromatographic Conditions[4]

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX SB-C18, 2.1 x 50 mm, 3.5 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 40% B to 90% B over 3 minutes.
- Flow Rate: 0.4 mL/min.

Scientific Rationale & Visualization

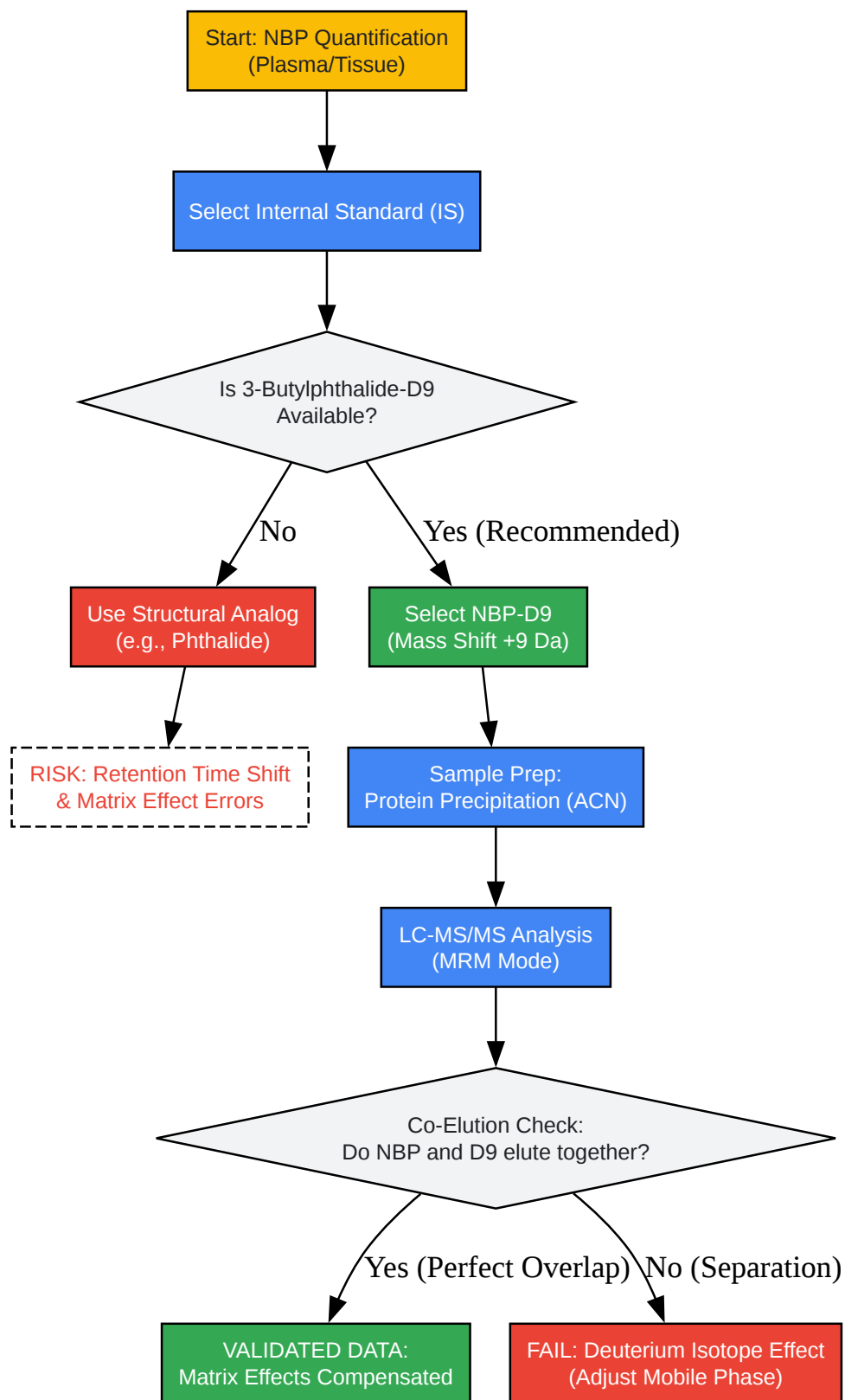
Why D9? The "Matrix Effect" Logic

In ESI-MS, phospholipids and endogenous plasma components often co-elute with the analyte, suppressing ionization. A structural analog (e.g., a similar phthalide without deuterium) may elute at a slightly different time or ionize differently.

NBP-D9 is chemically identical but mass-distinct. It co-elutes exactly with NBP, experiencing the exact same suppression. Therefore, the ratio of Analyte/IS remains constant, yielding accurate quantification.

Workflow Visualization

The following diagram illustrates the decision logic for selecting the IS and the analytical workflow.



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Figure 1: Decision logic for Internal Standard selection and LC-MS/MS workflow validation.

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